

Application Notes and Protocols for (R)-Zileuton In Vitro Assays

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Compound of Interest

Compound Name: Zileuton, (R)-

Cat. No.: B15183703

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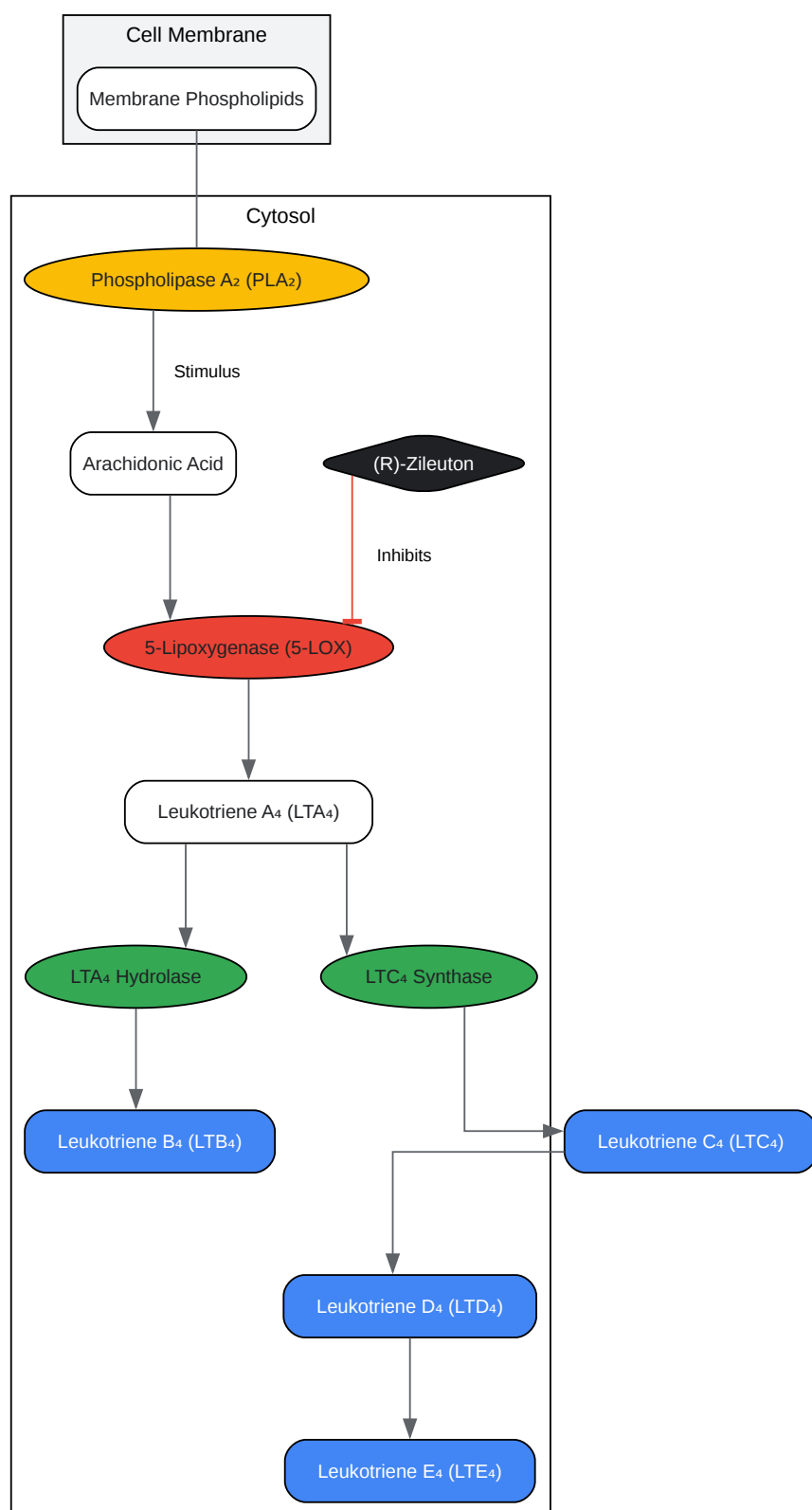
For Researchers, Scientists, and Drug Development Professionals

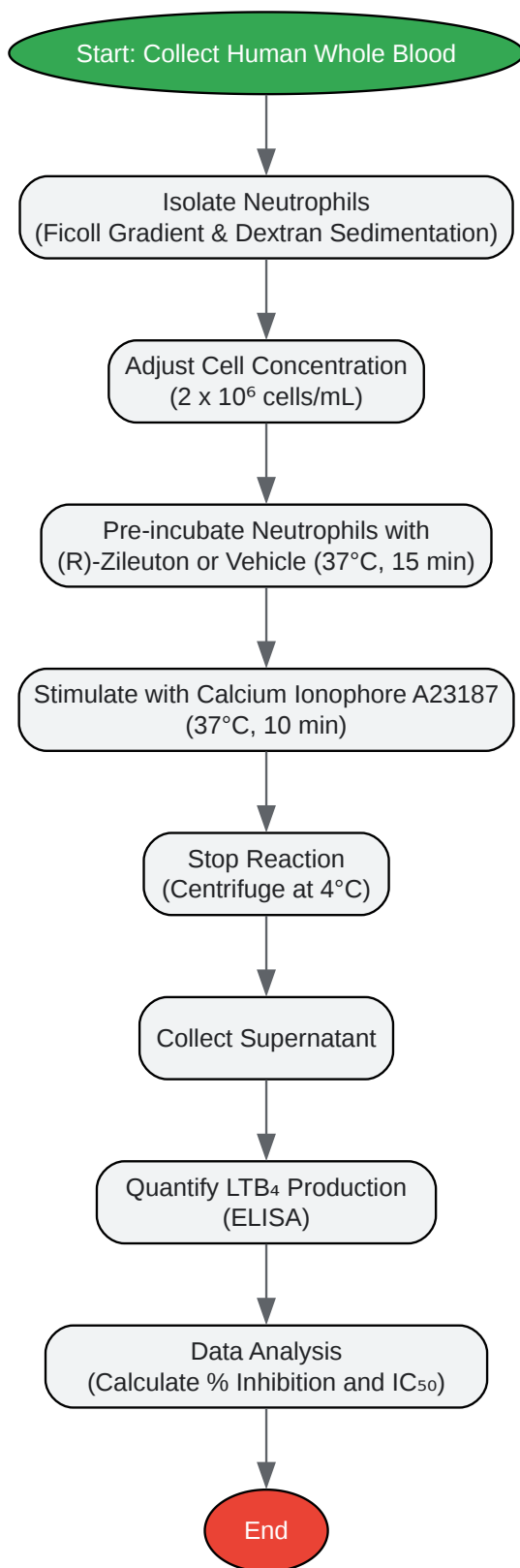
Introduction

Zileuton is a well-characterized inhibitor of 5-lipoxygenase (5-LOX), a key enzyme in the biosynthesis of leukotrienes. Leukotrienes are potent lipid mediators involved in inflammatory responses and are particularly implicated in the pathophysiology of asthma.[1][2] Zileuton is commercially available as a racemic mixture of (R)- and (S)-enantiomers. Both the (R)- and (S)-enantiomers are pharmacologically active as 5-lipoxygenase inhibitors in in vitro systems. [3][4] (R)-Zileuton, as an active enantiomer, serves as a critical tool for studying the role of the 5-LOX pathway in various biological processes and for the development of novel anti-inflammatory therapeutics. These application notes provide detailed protocols for in vitro assays to characterize the inhibitory activity of (R)-Zileuton on 5-lipoxygenase.

Signaling Pathway of 5-Lipoxygenase

The following diagram illustrates the arachidonic acid cascade, highlighting the role of 5-lipoxygenase in the production of leukotrienes and the inhibitory action of (R)-Zileuton.





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References

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